

# Personal protective equipment for handling 2,6-Dibromophenol-3,4,5-d3

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,6-Dibromophenol-3,4,5-d3

Cat. No.: B12309210

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## Essential Safety and Handling Guide for 2,6-Dibromophenol-3,4,5-d3

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2,6-Dibromophenol-3,4,5-d3**. The following procedures are designed to ensure the safe handling of this compound and the integrity of the isotopically labeled material.

### Hazard Identification and Precautions:

**2,6-Dibromophenol-3,4,5-d3** is a brominated phenol derivative. While a specific Safety Data Sheet (SDS) for the deuterated form is not readily available, the hazards are expected to be similar to those of 2,6-Dibromophenol. It should be handled as a compound that is harmful if swallowed, in contact with skin, or if inhaled, and causes skin and serious eye irritation.<sup>[1][2][3]</sup> Due to its deuteration, it is also crucial to prevent isotopic exchange with atmospheric moisture.<sup>[4][5]</sup>

## Personal Protective Equipment (PPE)

A comprehensive personal protective equipment plan is mandatory when handling **2,6-Dibromophenol-3,4,5-d3**.

Body Part	Protection	Specifications
Hands	Chemical-resistant gloves	Double gloving is recommended. For incidental contact, use two pairs of nitrile gloves. For direct or prolonged contact, wear heavy-duty gloves such as butyl rubber or neoprene over nitrile gloves.
Eyes/Face	Safety goggles and face shield	Chemical splash goggles and a full-face shield are required to protect against splashes.
Body	Laboratory coat and apron	A fully buttoned lab coat is mandatory. For procedures with a higher risk of splashes, a chemical-resistant apron should be worn over the lab coat.
Respiratory	Respirator	All handling of the solid compound and its solutions should be conducted in a certified chemical fume hood to avoid inhalation. If a fume hood is not available, a respirator with an appropriate filter for organic vapors and particulates should be used.
Feet	Closed-toe shoes	Sturdy, closed-toe shoes must be worn in the laboratory.

## Operational Plan: Step-by-Step Handling Procedures

- Preparation and Engineering Controls:

- All work with **2,6-Dibromophenol-3,4,5-d3** must be conducted in a certified chemical fume hood.
- Ensure that an ANSI-approved eyewash station and safety shower are immediately accessible.
- To maintain isotopic purity, handle the compound under a dry, inert atmosphere such as nitrogen or argon, especially when not in solution.
- Handling the Solid Compound:
  - Before opening the container, allow it to equilibrate to room temperature to prevent condensation, which can lead to isotopic dilution.
  - Weigh and transfer the solid compound in a glove box or under a gentle stream of inert gas within the fume hood.
  - Avoid creating dust.
- Solution Preparation:
  - Use aprotic or deuterated solvents to minimize hydrogen-deuterium (H-D) exchange.
  - Add the solvent to the vial containing the compound, cap it, and gently swirl to dissolve.
  - Keep containers tightly closed when not in use.
- Storage:
  - Store **2,6-Dibromophenol-3,4,5-d3** in a tightly sealed container, in a cool, dry, and well-ventilated area, protected from light and moisture.
  - For long-term storage, consider refrigeration (2-8 °C) or freezing (-20 °C), ensuring the container is properly sealed to prevent moisture ingress upon removal.

## Disposal Plan

Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.

- Waste Segregation:
  - Keep waste containing **2,6-Dibromophenol-3,4,5-d3** separate from other waste streams.
  - Do not mix with non-halogenated waste.
  - Used deuterated solvents should be collected separately.
- Container Labeling:
  - Collect all solid waste (e.g., contaminated gloves, weigh paper) and liquid waste in clearly labeled, sealed containers.
  - The label should include "Hazardous Waste," the chemical name "**2,6-Dibromophenol-3,4,5-d3**," and any other components of the waste.
- Disposal Procedure:
  - Dispose of the waste through a certified hazardous waste disposal company.
  - Do not pour down the drain.

## Emergency Procedures

- Skin Contact: Immediately remove contaminated clothing. Wipe the affected area with polyethylene glycol (PEG) 300 or 400, if available. If PEG is not available, flush the skin with plenty of water for at least 15 minutes and seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.

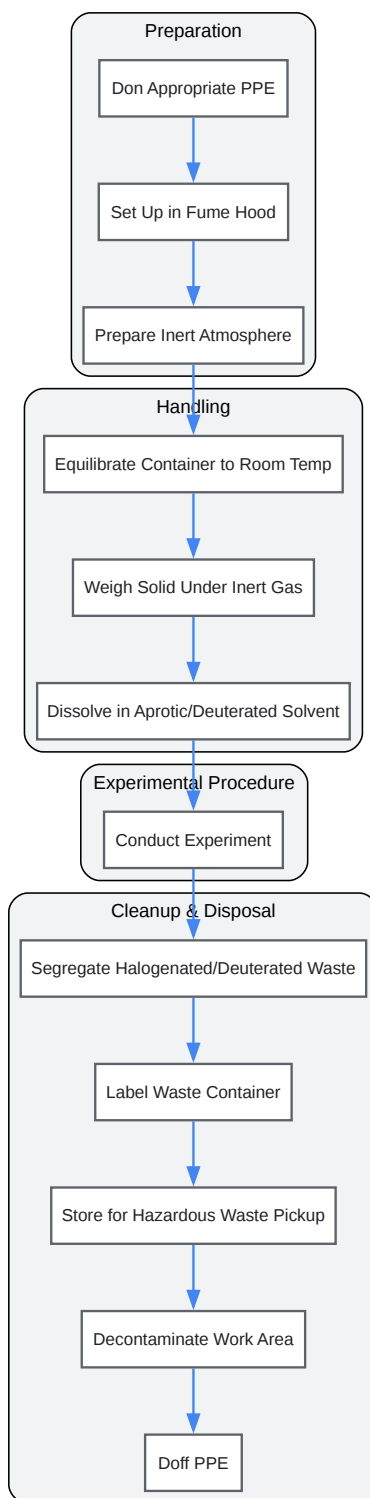
- Ingestion: Do not induce vomiting. If the person is conscious, give 2-4 cupfuls of milk or water. Seek immediate medical attention.

## Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>6</sub> HD <sub>3</sub> Br <sub>2</sub> O
Appearance	Expected to be a solid, similar to the non-deuterated compound which is a white to light beige powder or chunks.
Melting Point	54 - 57 °C (for 2,6-Dibromophenol)
Boiling Point	255 - 256 °C @ 740 mmHg (for 2,6-Dibromophenol)

## Experimental Workflow

The following diagram illustrates the standard workflow for handling **2,6-Dibromophenol-3,4,5-d3** in a laboratory setting.



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Caption: Workflow for the safe handling of **2,6-Dibromophenol-3,4,5-d3**.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)